

An In-depth Technical Guide to Hydroxy-PEG4-CH₂COOH: Structure, Function, and Applications

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Hydroxy-PEG4-CH₂COOH

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Hydroxy-PEG4-CH₂COOH is a heterobifunctional polyethylene glycol (PEG) linker that has emerged as a critical tool in the field of bioconjugation and drug development. Its unique structure, featuring a terminal hydroxyl group and a carboxylic acid moiety connected by a discrete four-unit PEG chain, offers a versatile platform for covalently linking molecules of interest. This guide provides a comprehensive overview of the structure, function, and applications of **Hydroxy-PEG4-CH₂COOH**, with a focus on its role in the synthesis of advanced therapeutics such as Antibody-Drug Conjugates (ADCs) and Proteolysis Targeting Chimeras (PROTACs).

Structure and Properties

Hydroxy-PEG4-CH₂COOH, also known by its IUPAC name 1-hydroxy-3,6,9,12-tetraoxapentadecan-15-oic acid, is a well-defined, monodisperse PEG linker. The presence of a hydrophilic PEG spacer enhances the aqueous solubility of the resulting conjugates, a crucial property for many biological applications.^[1] The terminal hydroxyl group can be used for further derivatization or as an attachment point, while the carboxylic acid is readily activated for conjugation to primary amines.

Chemical Structure



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Caption: Chemical structure of **Hydroxy-PEG4-CH₂COOH**.

Quantitative Data Summary

The following table summarizes the key quantitative properties of **Hydroxy-PEG4-CH₂COOH**.

Property	Value	Reference(s)
Molecular Formula	C ₁₁ H ₂₂ O ₇	
Molecular Weight	266.29 g/mol	
CAS Number	937188-59-5	
Appearance	Liquid	
Purity	>95%	
Solubility	Soluble in DMSO	
Storage (Short Term)	0 - 4 °C (days to weeks)	[2]
Storage (Long Term)	-20 °C (months to years)	[2]
pKa of Carboxylic Acid	~4-5 (typical for PEG-COOH)	[3]

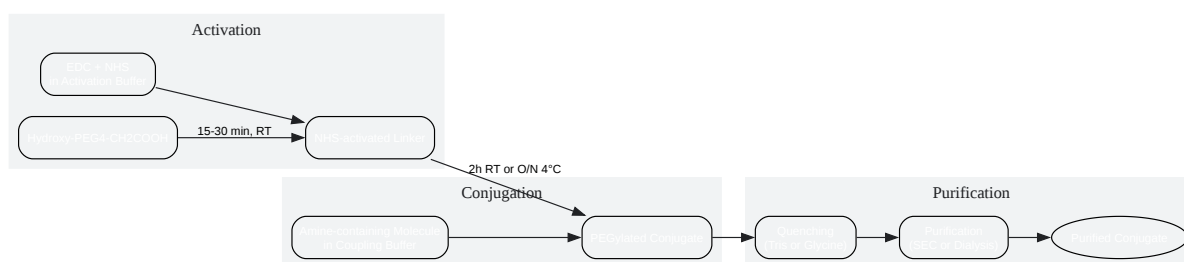
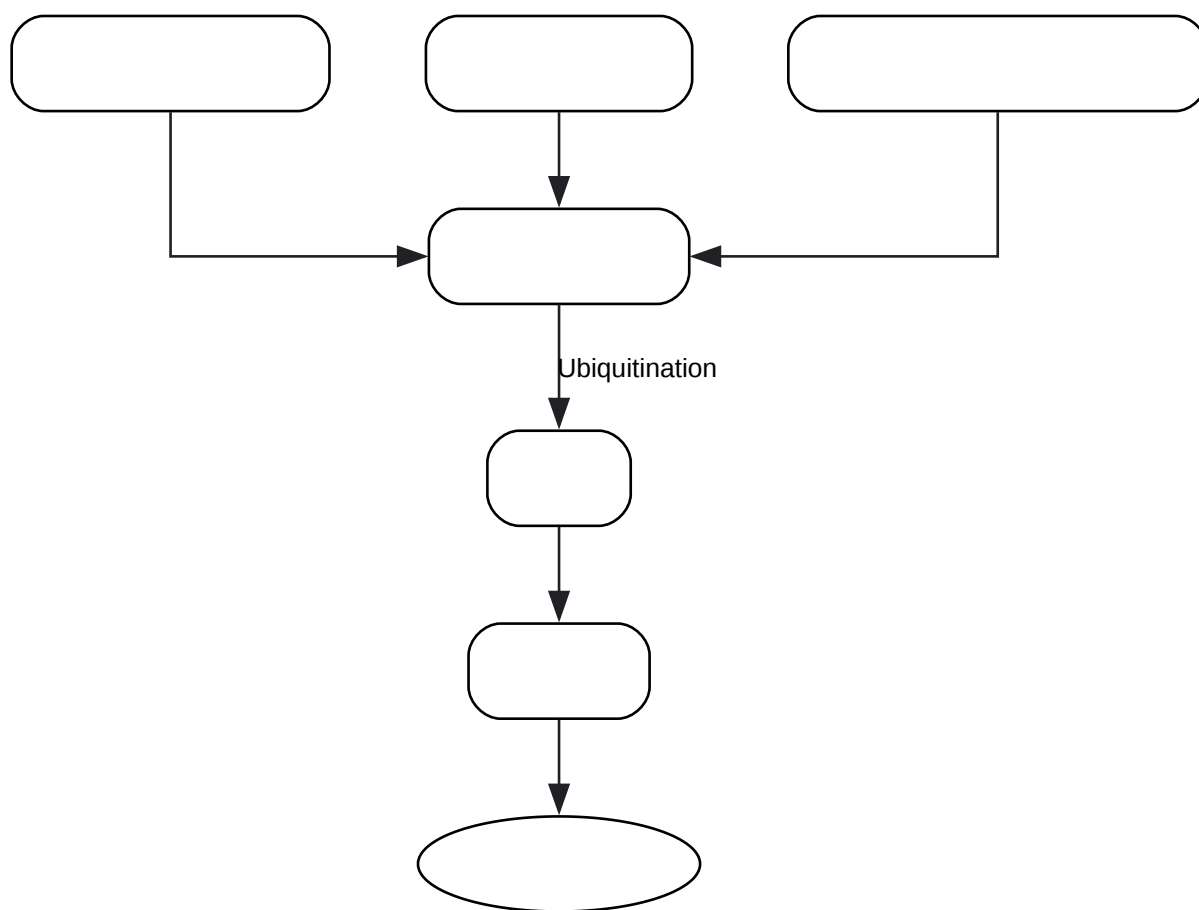
Core Functions and Applications

The primary function of **Hydroxy-PEG4-CH₂COOH** is to act as a flexible, hydrophilic linker in bioconjugation.[1] This has led to its widespread adoption in several cutting-edge areas of drug development.

PROTACs (Proteolysis Targeting Chimeras)

PROTACs are heterobifunctional molecules that recruit an E3 ubiquitin ligase to a target protein of interest (POI), leading to the ubiquitination and subsequent degradation of the POI by the proteasome.[4][5] The linker connecting the POI-binding ligand and the E3 ligase-binding ligand is a critical determinant of PROTAC efficacy.[4] PEG linkers like **Hydroxy-PEG4-CH₂COOH** are frequently employed to:

- **Enhance Solubility:** The hydrophilic nature of the PEG chain improves the overall solubility of the often large and hydrophobic PROTAC molecule.[5][6]
- **Optimize Ternary Complex Formation:** The flexibility and length of the PEG linker can influence the spatial orientation of the POI and E3 ligase, which is crucial for efficient ternary complex formation and subsequent ubiquitination.[4]



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- To cite this document: BenchChem. [An In-depth Technical Guide to Hydroxy-PEG4-CH₂COOH: Structure, Function, and Applications]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1673975#hydroxy-peg4-ch2cooh-structure-and-function>]

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